

C3TD879: A Selective Inhibitor of Citron Kinase (CITK) - A Technical Guide

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Compound of Interest

Compound Name: C3TD879
Cat. No.: B12368766

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Introduction

Citron Kinase (CITK) is a serine/threonine kinase belonging to the AGC family of kinases, which plays a critical role in the final stages of cell division, specifically in cytokinesis. Its involvement in this fundamental cellular process has implicated it as a potential therapeutic target in oncology. Despite this, the lack of selective inhibitors has hindered the exploration of its biological functions and therapeutic potential. This technical guide provides an in-depth overview of **C3TD879**, a first-in-class, potent, and selective chemical probe for CITK. **C3TD879** is a Type I kinase inhibitor, binding to the ATP pocket of the kinase. This document details its biochemical and cellular activity, the experimental protocols used for its characterization, and its place within the CITK signaling pathway.

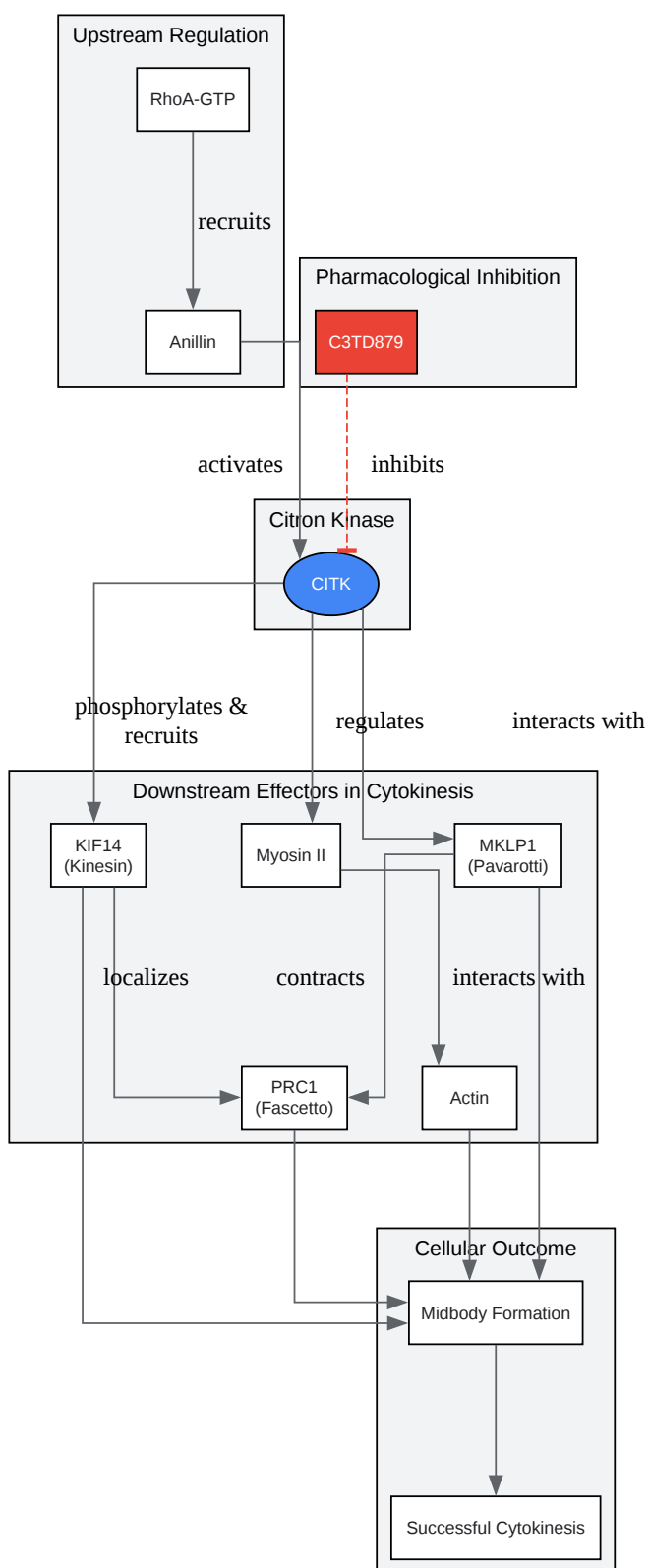
Quantitative Data for C3TD879

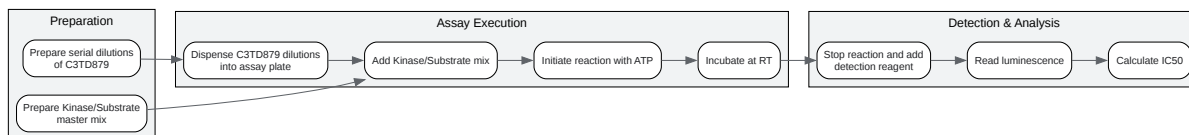
The following table summarizes the key quantitative data for **C3TD879**, highlighting its potency and selectivity for CITK.

Parameter	Value	Assay Type	Target	Species	Notes
IC50	12 nM	Biochemical Kinase Assay	CITK	Human	Potent inhibition of catalytic activity. [1] [2] [3] [4]
NanoBRET Kd	< 10 nM	Cellular Target Engagement	Full-length CITK	Human	Direct binding to CITK in intact cells. [1] [2] [5] [6]
NanoBRET Kd	0.3 nM	Cellular Target Engagement	NL-CITK KD	Human	High-affinity binding to the kinase domain. [1] [3]
NanoBRET Kd	9.5 nM	Cellular Target Engagement	Full-length NL-CITK	Human	Strong binding to the full-length protein in HEK293 cells. [1] [3]
Selectivity	>17-fold vs. 373 other kinases	Kinase Profiling Assay	Human Kinome Panel	Human	Highly selective, with minor off-target activity against NEK family kinases AAK1 and BIKE. [2] [3]

Signaling Pathway

CITK is a key regulator of cytokinesis, the process that divides the cytoplasm of a single eukaryotic cell into two daughter cells. It is known to localize to the cleavage furrow and the midbody during late mitosis and is crucial for the final abscission step. The signaling pathway below illustrates the central role of CITK in this process.





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